

Promethium-145 in Materials Science: Application Notes and Protocols

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Compound of Interest

Compound Name: Promethium-145

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Executive Summary

Promethium-145 (Pm-145) is the most stable isotope of the synthetic lanthanide, promethium, with a half-life of 17.7 years.^{[1][2]} Despite its stability, which theoretically makes it a candidate for long-term applications, a comprehensive review of current scientific literature reveals a notable absence of established, widespread applications for Pm-145 in materials science. The dominant isotope for practical applications is Promethium-147 (Pm-147), primarily due to its decay characteristics as a pure beta emitter, which is advantageous for safety and specific functionalities.^[1]

This document provides a detailed overview of the known properties of **Promethium-145**, discusses its potential (though currently not realized) applications in materials science based on these properties, and offers a generalized protocol for the safe handling of radioactive materials in a laboratory setting. For comparative purposes, the established applications of Promethium-147 are also discussed.

Properties of Promethium-145

The physical, chemical, and radioactive properties of **Promethium-145** are summarized below. These characteristics are fundamental to understanding its potential utility in materials research.

Property	Value	References
Atomic Number	61	[3]
Atomic Mass	~145 g/mol	[3]
Electron Configuration	[Xe] 4f ⁵ 6s ²	[3]
Appearance	Silvery-white metallic	[3]
Density	7.26 g/cm ³	[3]
Melting Point	1042 °C (1315 K)	[3]
Boiling Point	3000 °C (3273 K)	[3]
Crystal Structure (α-form)	Double hexagonal close-packed	[4]
Oxidation State	+3 (stable)	[3][5]
Half-Life	17.7 years	[1][2][6]
Decay Mode	Electron Capture (ε) to Neodymium-145 (>99%)	[7][8]
Alpha (α) decay to Praseodymium-141 (<<1%)	[1][8]	
Decay Energy	0.163 MeV (ε)	[7]
Emissions	Soft beta particles, X-rays (from beta particle interactions)	[6]
Specific Activity	940 Ci/g	[2]

Potential Applications in Materials Science

While specific, documented applications of Pm-145 in materials science are scarce, its properties suggest potential uses, particularly in scenarios where a long-lived, stable radioisotope is beneficial.

Long-Term Radioactive Tracer Studies

The 17.7-year half-life of Pm-145 makes it a suitable candidate for long-term tracer studies in materials. For instance, it could be used to study:

- **Diffusion and Creep:** By introducing a small amount of Pm-145 into a material, the movement of atoms over extended periods and under various conditions (e.g., high temperature, stress) could be tracked through autoradiography or other radiation detection techniques.
- **Corrosion and Leaching:** The long-term stability of waste forms for nuclear materials could be assessed by doping the material with Pm-145 and monitoring for any leaching of the isotope over time.
- **Material Wear:** Coating a component with a thin layer of a Pm-145 containing material could allow for the sensitive measurement of wear over long operational lifetimes.

Niche Power Sources

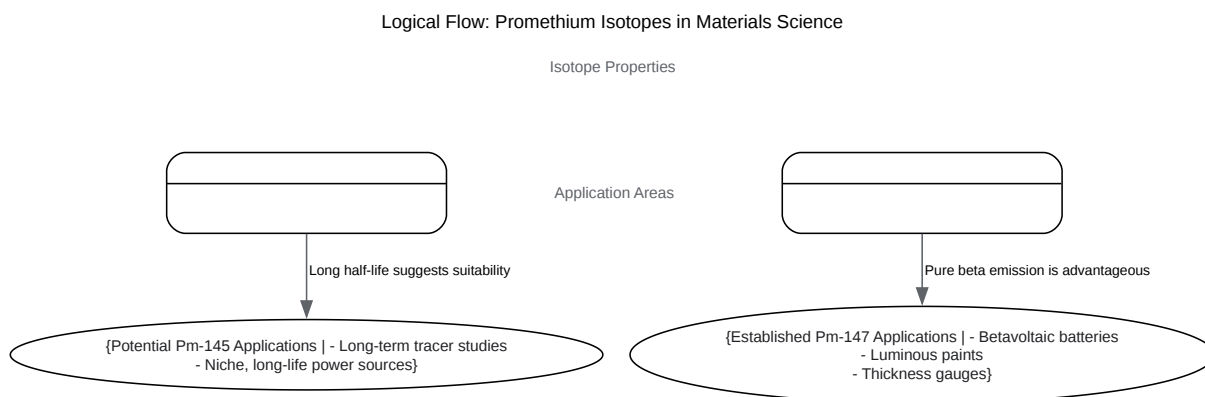
Although Pm-147 is the preferred isotope for betavoltaic batteries, the longer half-life of Pm-145 could be advantageous for very long-duration, low-power applications where replacement is not feasible. The development of such a power source would require overcoming the challenges associated with its decay mode and lower energy emissions compared to other radioisotopes used in radioisotope thermoelectric generators (RTGs).

Comparison with Promethium-147

The primary reason for the widespread use of Pm-147 over Pm-145 is its decay characteristics. Pm-147 is a pure beta emitter, which simplifies shielding requirements and makes it ideal for applications such as:

- **Betavoltaic Batteries:** The beta particles from Pm-147 can be efficiently converted to electrical energy in semiconductor devices.[9]
- **Luminous Paints:** The beta emissions excite a phosphor, causing it to glow. This has been used for watch dials and safety signs.[6]
- **Thickness Gauging:** The attenuation of beta particles passing through a material can be used to measure its thickness with high precision.[6]

The electron capture decay of Pm-145, along with the potential for X-ray generation, makes it less straightforward for these established applications.



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Caption: Isotope properties and their influence on applications.

Generalized Protocol for Handling Radioactive Materials

The following is a generalized protocol for the safe handling of radioactive materials like **Promethium-145** in a laboratory setting. Note: All work with radioactive materials must be conducted in compliance with institutional and national regulations, and under the supervision of a certified Radiation Safety Officer (RSO).

Pre-Experiment Preparation

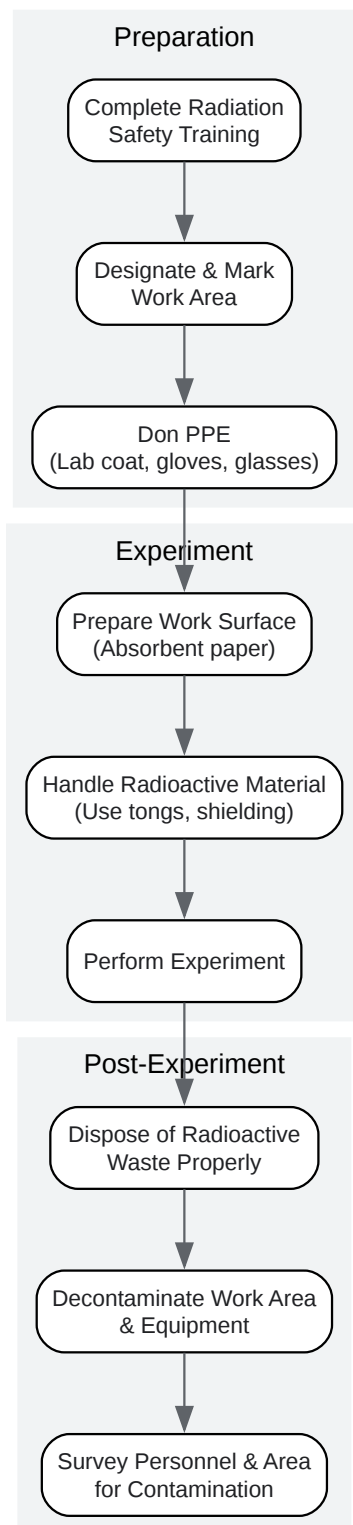
- Training: Ensure all personnel involved have completed the required radiation safety training. [\[10\]](#)

- Designated Area: Establish a dedicated and clearly marked work area for handling radioactive materials.[\[11\]](#)
- Shielding: Use appropriate shielding (e.g., lead bricks, acrylic shields) based on the type and energy of the radiation.
- Personal Protective Equipment (PPE): All personnel must wear a lab coat, safety glasses, and disposable gloves.[\[11\]](#)
- Monitoring: Have a calibrated radiation survey meter (e.g., Geiger-Müller counter) available and operational.

Experimental Workflow

- Work Surface: Cover the work surface with absorbent, plastic-backed paper to contain any spills.[\[12\]](#)
- Handling: Use tongs or other remote handling tools to minimize direct contact with the radioactive source.[\[12\]](#)
- Contamination Control: Do not eat, drink, or apply cosmetics in the designated radioactive work area.[\[13\]](#)
- Transport: When moving radioactive materials, use sealed, shatterproof secondary containers.[\[13\]](#)

Generalized Experimental Workflow for Radioactive Materials



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Caption: Key steps in a safe radioactive material handling workflow.

Post-Experiment Procedures

- Waste Disposal: Segregate and dispose of all radioactive waste (solid and liquid) in appropriately labeled containers as per institutional guidelines.[13]
- Decontamination: Clean and decontaminate all work surfaces and equipment used.
- Survey: Survey the work area, equipment, and personnel for any contamination before leaving the designated area.[10]
- Hand Washing: Wash hands thoroughly after removing gloves.[13]
- Record Keeping: Maintain accurate records of radioactive material usage and disposal.

Conclusion

Promethium-145, while being the most stable isotope of promethium, currently has no significant documented applications in materials science. Its potential lies in long-term studies where its 17.7-year half-life would be an asset. However, for most current applications requiring a promethium radioisotope, the pure beta-emitting Promethium-147 is the preferred choice due to its favorable decay properties and established production methods. Future research may yet uncover niche applications for Pm-145 as materials science and technology advance. Any research involving Pm-145 must adhere to strict radiological safety protocols.

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